

# Technical Support Center: N,N,N',N'-Tetramethyl-L-tartramide

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## Compound of Interest

Compound Name: **N,N,N',N'-Tetramethyl-L-tartramide**

Cat. No.: **B020517**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N,N,N',N'-Tetramethyl-L-tartramide**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the general properties of **N,N,N',N'-Tetramethyl-L-tartramide**?

**N,N,N',N'-Tetramethyl-L-tartramide** is a white crystalline powder.<sup>[1]</sup> It is primarily used as a chiral ligand for catalysts in asymmetric synthesis, aiding in the creation of chiral drugs and other specialized chemicals.<sup>[1]</sup>

Data Presentation: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H16N2O4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	204.22 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	184-186 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White crystalline powder	<a href="#">[1]</a>
Optical Activity	$[\alpha]_{D}^{20} +46^{\circ}$ , c = 3 in ethanol	<a href="#">[4]</a> <a href="#">[5]</a>
Assay	≥98%	<a href="#">[4]</a> <a href="#">[5]</a>

## Q2: What is the solubility profile of **N,N,N',N'-Tetramethyl-L-tartramide**?

It is soluble in water and polar organic solvents such as alcohols, ketones, and esters.[\[1\]](#) Due to its polar nature, it is expected to have low solubility in nonpolar organic solvents.

### Data Presentation: Predicted Solubility

Solvent	Predicted Solubility	Rationale
Water	Soluble	<a href="#">[1]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Methanol	Soluble	<a href="#">[1]</a>
Acetone	Soluble	<a href="#">[1]</a>
Ethyl Acetate	Soluble	<a href="#">[1]</a>
Dichloromethane	Sparingly Soluble	Lower polarity than the tartramide.
Toluene	Insoluble	Nonpolar solvent.
Hexane	Insoluble	Nonpolar solvent.

## Q3: How should I properly store and handle **N,N,N',N'-Tetramethyl-L-tartramide**?

Store in a dry, cool environment away from sources of ignition and combustible materials.[\[1\]](#) It is recommended to handle this compound in a well-ventilated area or under a chemical fume hood.[\[7\]\[8\]](#) Personal protective equipment, including safety glasses and gloves, should be worn.[\[1\]\[5\]](#) Avoid breathing dust and contact with skin and eyes.[\[3\]\[9\]](#)

## Q4: What are the common applications of **N,N,N',N'-Tetramethyl-L-tartramide**?

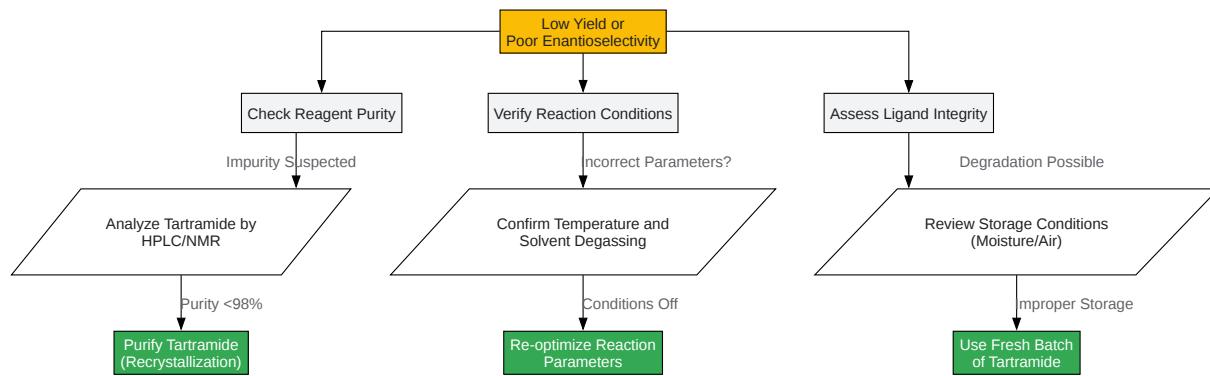
The primary application is as a chiral ligand in asymmetric catalysis.[\[1\]](#) It complexes with transition metals to control the stereoselectivity of reactions, which is crucial in the synthesis of chiral drugs and agrochemicals.[\[1\]](#) It serves as a versatile chiral building block derived from L-tartaric acid for the synthesis of bioactive molecules.[\[10\]](#)

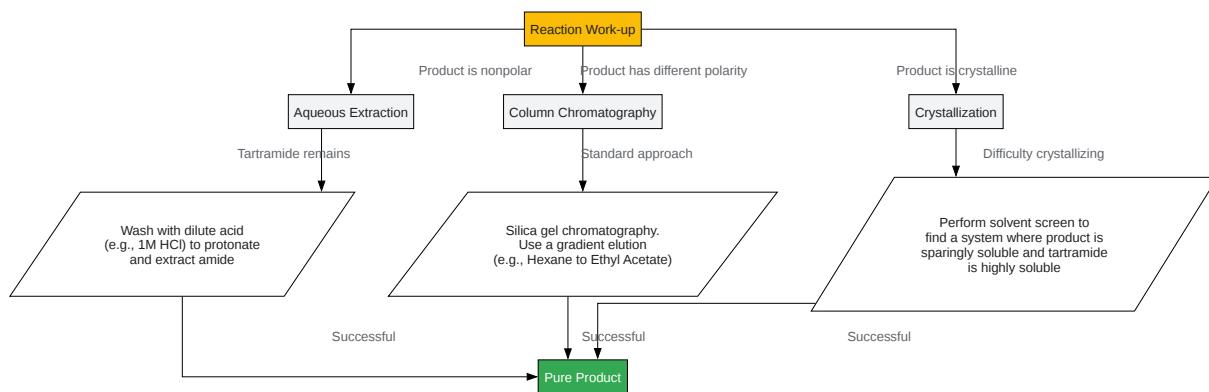
## Troubleshooting Guides

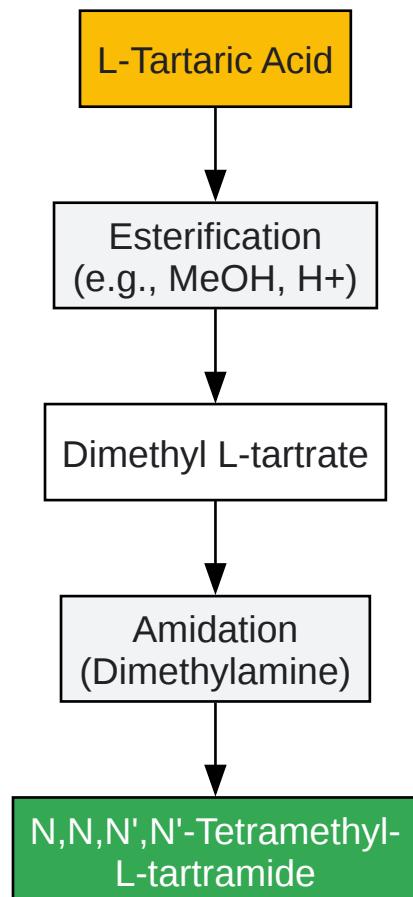
Problem 1: Low yield or poor enantioselectivity in my asymmetric synthesis.

Low yields or a lack of stereocontrol can arise from several factors. This guide will help you diagnose the potential issues.

Logical Relationship: Troubleshooting Low Yield/Selectivity







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